Introduction: The Strategic Importance of a Multifunctional Thiophene Derivative

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Compound of Interest

Compound Name:	*3-Bromo-5-chlorothiophene-2-sulfonyl chloride*
CAS No.:	*175205-72-8*
Cat. No.:	*B060473*

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In the landscape of modern synthetic chemistry and drug discovery, the strategic selection of building blocks is paramount to the efficient construction of complex molecular architectures. **3-Bromo-5-chlorothiophene-2-sulfonyl chloride** (CAS No: 175205-72-8) has emerged as a pivotal heterocyclic intermediate, valued for its densely functionalized thiophene core.[1] The presence of a highly reactive sulfonyl chloride group, alongside two distinct halogen atoms (bromine and chlorine), provides medicinal chemists and material scientists with a versatile platform for molecular elaboration.[2] This guide offers a comprehensive overview of its chemical properties, synthesis, reactivity, applications, and handling, providing researchers with the foundational knowledge required to leverage this potent reagent in their work. Its utility is underscored by its role as a key precursor in the synthesis of various pharmaceutical candidates, including inhibitors for proteases and kinases, where the thiophene sulfonamide scaffold is often critical for target engagement.[1]

Physicochemical and Structural Properties

A precise understanding of a compound's physical and chemical properties is fundamental to its application. **3-Bromo-5-chlorothiophene-2-sulfonyl chloride** is a pale brown solid under

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standard conditions, though it may also be encountered as a semi-solid or liquid.[1] Its key identifiers and properties are summarized below for rapid reference.

Property	Value	Source(s)
Molecular Weight	295.99 g/mol	[2][3][4]
Molecular Formula	$C_4HBrCl_2O_2S_2$	[2][3]
CAS Number	175205-72-8	[3]
Appearance	Pale brown solid	[1]
Melting Point	34-36°C	[1]
IUPAC Name	3-bromo-5-chlorothiophene-2-sulfonyl chloride	[5]
Canonical SMILES	C1=C(SC(=C1Br)S(=O)(=O)Cl)Cl	[3]
InChI Key	IJWGXKAPAGXFRO-UHFFFAOYSA-N	[3][5]

Molecular Structure Visualization

The arrangement of the functional groups on the thiophene ring dictates the molecule's reactivity profile. The sulfonyl chloride group at position 2 is the primary site for nucleophilic attack, while the bromine at position 3 and chlorine at position 5 offer opportunities for subsequent cross-coupling reactions.

Caption: 2D structure of **3-Bromo-5-chlorothiophene-2-sulfonyl chloride**.

Reactivity Profile: A Hub for Chemical Diversification

The synthetic utility of this compound stems from its highly electrophilic sulfonyl chloride group ($-SO_2Cl$). This functional group readily undergoes nucleophilic substitution with a wide range of nucleophiles, most notably primary and secondary amines, to form stable sulfonamides. This reactivity is the cornerstone of its application in medicinal chemistry.

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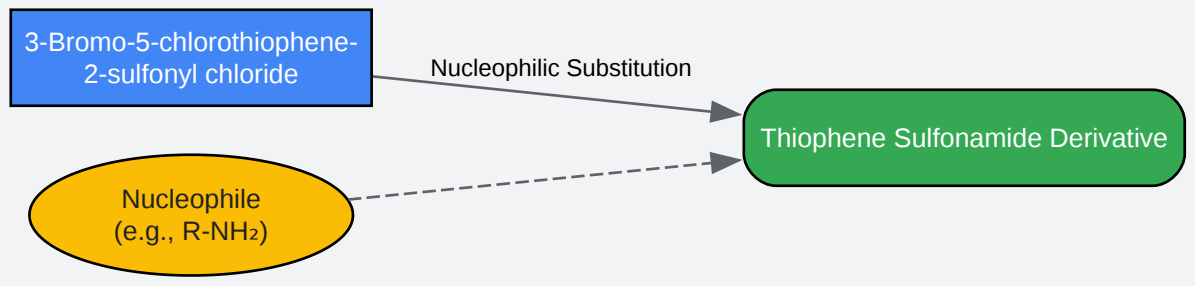
- Expertise & Causality: The electron-withdrawing nature of the bromine and chlorine substituents on the thiophene ring enhances the electrophilicity of the sulfonyl chloride group, thereby increasing its reactivity towards nucleophiles.[2] This electronic effect also contributes to the overall stability of the molecule compared to non-halogenated analogs.[2] This predictable reactivity allows for the reliable formation of sulfonamide linkages, a common motif in pharmacologically active molecules.



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Caption: General reactivity pathway with nucleophiles.

Synthesis Protocol: Controlled Sulfonylation

The most common and direct method for preparing **3-bromo-5-chlorothiophene-2-sulfonyl chloride** is through the electrophilic aromatic substitution of 3-bromo-5-chlorothiophene using chlorosulfonic acid (HSO_3Cl).[2] The protocol requires careful control of reaction conditions to prevent side reactions and ensure a high yield of the desired product.

Step-by-Step Experimental Protocol

- Reaction Setup: A flame-dried, three-necked flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet is charged with 3-bromo-5-chlorothiophene.

- Temperature Control (Critical Step): The reaction vessel is cooled to a temperature between 0°C and 5°C using an ice-salt bath. Justification: This step is crucial to manage the highly exothermic nature of the reaction between the thiophene derivative and chlorosulfonic acid, minimizing the formation of undesired byproducts.[2]

- Reagent Addition: Chlorosulfonic acid is added dropwise from the addition funnel to the stirred solution over a period of 30-60 minutes, ensuring the internal temperature does not

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exceed 5°C. A molar ratio of approximately 1.5:1 (chlorosulfonic acid to thiophene) is typically used to drive the reaction to completion.[2]

- Reaction Monitoring: The reaction mixture is stirred at 0-5°C for an additional 1-2 hours after the addition is complete. Progress can be monitored by thin-layer chromatography (TLC).
- Workup: The reaction is carefully quenched by slowly pouring the mixture over crushed ice with vigorous stirring.
- Extraction: The aqueous mixture is transferred to a separatory funnel and extracted three times with a suitable organic solvent, such as dichloromethane.[2]
- Purification: The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, filtered, and concentrated under reduced pressure. The crude product is then purified by vacuum distillation to yield the final compound.[2]

Synthesis Workflow Diagram

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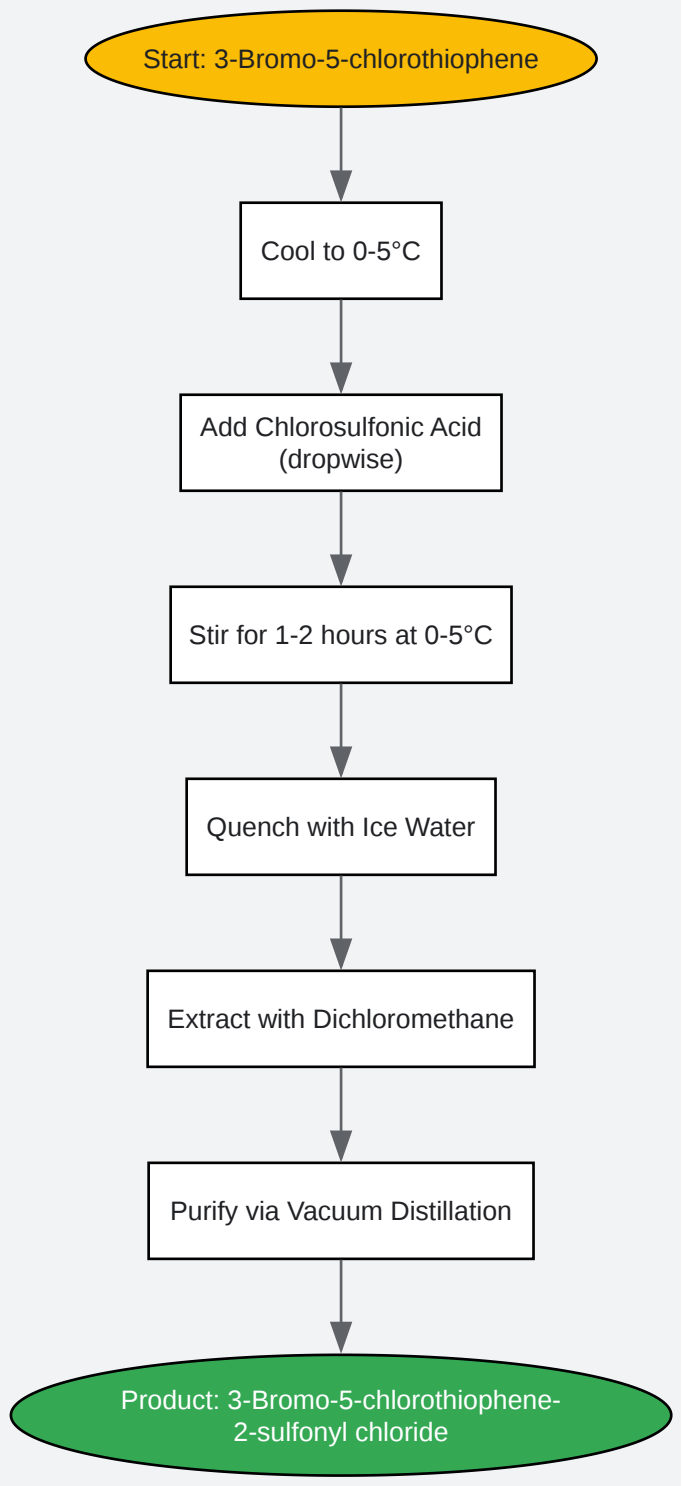

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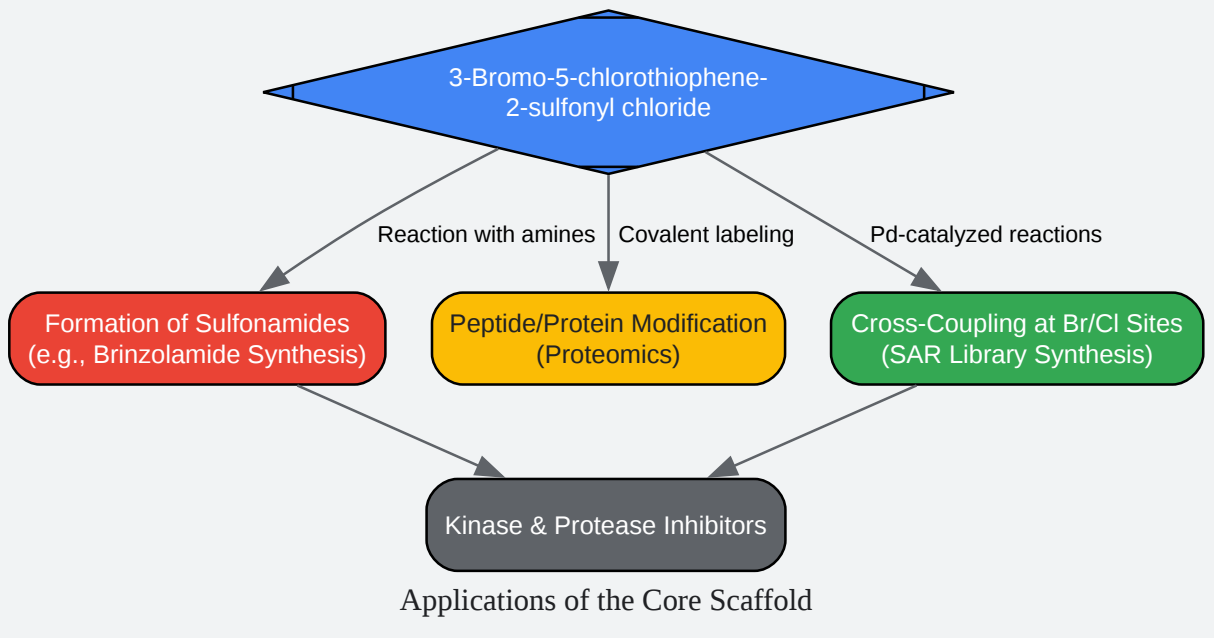

Applications of the Core Scaffold

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Caption: Key application areas stemming from the core scaffold.

Safety, Handling, and Storage

Scientific integrity demands a rigorous approach to safety. **3-Bromo-5-chlorothiophene-2-sulfonyl chloride** is a corrosive material that requires careful handling.

- Trustworthiness & Self-Validation: Adherence to established safety protocols is a self-validating system for ensuring researcher safety and experimental integrity. All handling should be performed in a well-ventilated fume hood by personnel wearing appropriate personal protective equipment (PPE), including chemical-resistant gloves, a lab coat, and safety goggles. [6][7] Key Hazard Information:

Hazard Statement	Description
H314	Causes severe skin burns and eye damage. [6]
H318	Causes serious eye damage. [6]
Water Reactivity	Decomposes in contact with water. [6]

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Handling and Storage Recommendations:

- Handling: Avoid contact with skin, eyes, and clothing. [7]Do not breathe dust or vapor. [4]In case of contact, rinse immediately and thoroughly with water and seek medical attention. [6]* Storage: Store in a tightly sealed container in a cool, dry, and dark place under an inert atmosphere (e.g., nitrogen or argon). [1]Recommended storage temperature is between 2-8°C. [1]

Conclusion

3-Bromo-5-chlorothiophene-2-sulfonyl chloride is more than just a chemical reagent; it is a strategic tool for molecular innovation. Its well-defined reactivity, coupled with multiple sites for diversification, establishes it as an indispensable building block in the synthesis of high-value compounds, particularly in the pharmaceutical industry. A thorough understanding of its properties, synthesis, and safe handling procedures, as detailed in this guide, empowers researchers to fully exploit its synthetic potential.

References

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